

An In-depth Technical Guide to the Physicochemical Properties of 1-Methylcyclopentanol

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Compound of Interest

Compound Name: *1-Methylcyclopentanol*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Methylcyclopentanol is a cyclic tertiary alcohol with a variety of applications in chemical synthesis and as a potential building block in the development of novel chemical entities.^[1] A thorough understanding of its physicochemical properties is paramount for its effective use in research and development, particularly in areas such as reaction kinetics, formulation science, and safety assessments. This technical guide provides a comprehensive overview of the core physicochemical properties of **1-Methylcyclopentanol**, complete with detailed experimental protocols for their determination and illustrative diagrams to clarify key concepts.

Chemical Identity and Structure

1-Methylcyclopentanol, also known as 1-hydroxy-1-methylcyclopentane, is a white crystalline solid at room temperature.^{[2][3]} Its chemical structure consists of a five-membered cyclopentane ring substituted with a methyl group and a hydroxyl group on the same carbon atom.

- Chemical Formula: C₆H₁₂O^[3]
- Molecular Weight: 100.16 g/mol ^[4]

- CAS Number: 1462-03-9[5]
- InChI Key: CAKWRXVKGUise-UHFFFAOYSA-N[6]
- Canonical SMILES: CC1(CCCC1)O[3]

Physicochemical Properties

The key physicochemical properties of **1-Methylcyclopentanol** are summarized in the table below. These parameters are crucial for predicting its behavior in various chemical and biological systems.

Property	Value	Reference(s)
Appearance	White crystalline solid	[2][3]
Melting Point	31-37 °C (87.8-98.6 °F)	[2][5][6][7][8][9][10]
Boiling Point	135-136 °C (275-277 °F) at 760 mmHg	[2][5][6][7][8][9][10]
Density	0.904 g/mL at 25 °C	[2][6][7][8][9][10]
Flash Point	40-41 °C (104-105.8 °F) (closed cup)	[5][7][9][11]
Water Solubility	Slightly soluble (1.627 x 10 ⁴ mg/L at 25°C, estimated)	[2][3]
pKa	15.38 ± 0.20 (Predicted)	[3][6][10]
LogP (o/w)	1.135 - 1.3114	[2][5]
Refractive Index	1.43855 - 1.443 (at 40 °C)	[5][12]
Vapor Pressure	3.03 mmHg at 25 °C	[2][5][6][8]

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the key physicochemical properties of **1-Methylcyclopentanol**.

Melting Point Determination (Capillary Method)

The melting point is a fundamental property for assessing the purity of a crystalline solid.

- Apparatus: Melting point apparatus (e.g., Mel-Temp), capillary tubes, thermometer.
- Procedure:
 - A small amount of finely powdered, dry **1-Methylcyclopentanol** is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a steady rate (initially rapid, then slower, about 1-2 °C per minute, near the expected melting point).
 - The temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid crystal disappears (completion of melting) are recorded as the melting range.

Boiling Point Determination (Thiele Tube Method)

The boiling point provides information about the volatility of a liquid.

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end), heat source (e.g., Bunsen burner), mineral oil.
- Procedure:
 - A small amount of **1-Methylcyclopentanol** is placed in the small test tube.
 - The capillary tube is inverted (open end down) and placed into the test tube.
 - The test tube is attached to the thermometer, and the assembly is placed in the Thiele tube containing mineral oil, ensuring the sample is below the oil level.
 - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.

- As the liquid heats, a stream of bubbles will emerge from the capillary tube.
- Heating is stopped, and the temperature at which the bubbling ceases and the liquid begins to enter the capillary tube is recorded as the boiling point.[\[13\]](#)

Density Measurement (Pycnometer Method)

Density is a measure of mass per unit volume.

- Apparatus: Pycnometer (a specific gravity bottle of a known volume), analytical balance.
- Procedure:
 - The mass of the clean, dry pycnometer is accurately determined.
 - The pycnometer is filled with **1-Methylcyclopentanol** (in its liquid state), ensuring no air bubbles are present, and the mass is recorded.
 - The pycnometer is then emptied, cleaned, and filled with a reference substance of known density (e.g., distilled water) at the same temperature, and its mass is recorded.
 - The density of **1-Methylcyclopentanol** is calculated using the formula: $\rho_{\text{sample}} = (m_{\text{sample}} / m_{\text{reference}}) * \rho_{\text{reference}}$

Flash Point Determination (Closed-Cup Method)

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.

- Apparatus: Closed-cup flash point tester (e.g., Pensky-Martens apparatus).
- Procedure:
 - The sample cup of the apparatus is filled with **1-Methylcyclopentanol** to the specified level.
 - The lid is closed, and the sample is heated at a slow, constant rate while being stirred.

- At regular temperature intervals, an ignition source (a small flame) is introduced into the vapor space above the liquid.
- The temperature at which a flash is observed inside the cup is recorded as the flash point.
[\[14\]](#)[\[15\]](#)

Water Solubility Determination (Shake-Flask Method)

This method determines the saturation concentration of a substance in water.

- Apparatus: Erlenmeyer flasks with stoppers, constant temperature shaker bath, analytical balance, filtration apparatus, analytical instrument for concentration measurement (e.g., GC, HPLC).
- Procedure:
 - An excess amount of **1-Methylcyclopentanol** is added to a known volume of distilled water in a flask.
 - The flask is sealed and placed in a constant temperature shaker bath (e.g., at 25 °C) and agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - The solution is allowed to stand to allow undissolved solid to settle.
 - A sample of the supernatant is carefully withdrawn, filtered to remove any suspended particles, and the concentration of **1-Methylcyclopentanol** in the aqueous phase is determined using a suitable analytical method.[\[16\]](#)[\[17\]](#)

pKa Determination (Potentiometric Titration)

The pKa is a measure of the acidity of a compound.

- Apparatus: pH meter with a combination electrode, burette, beaker, magnetic stirrer.
- Procedure:
 - A known concentration of **1-Methylcyclopentanol** is dissolved in a suitable solvent (e.g., a water-cosolvent mixture due to its limited water solubility).

- The solution is titrated with a standardized solution of a strong base (e.g., NaOH).
- The pH of the solution is measured and recorded after each addition of the titrant.
- A titration curve (pH vs. volume of titrant) is plotted.
- The pKa is determined from the pH at the half-equivalence point of the titration curve.[18]
[19]

LogP Determination (Shake-Flask Method)

The octanol-water partition coefficient (LogP) is a measure of a compound's lipophilicity.

- Apparatus: Separatory funnel, constant temperature shaker, analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, GC, HPLC).
- Procedure:
 - A known amount of **1-Methylcyclopentanol** is dissolved in a mixture of n-octanol and water (previously saturated with each other).
 - The mixture is placed in a separatory funnel and shaken vigorously for a set period to allow for partitioning between the two phases.
 - The mixture is then allowed to stand until the two phases have completely separated.
 - The concentration of **1-Methylcyclopentanol** in both the n-octanol and water phases is determined analytically.
 - The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. LogP is the base-10 logarithm of P.[5]
[20]

Refractive Index Measurement (Abbe Refractometer)

The refractive index is a measure of how much light bends when it passes through a substance.

- Apparatus: Abbe refractometer, constant temperature water bath.
- Procedure:
 - The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
 - A few drops of liquid **1-Methylcyclopentanol** are placed on the prism of the refractometer.
 - The prism is closed, and the temperature is maintained at a constant value (e.g., 40 °C) using the water bath.
 - The light source is switched on, and the refractometer is adjusted until the dividing line between the light and dark fields is sharp and coincides with the crosshairs in the eyepiece.
 - The refractive index is read directly from the instrument's scale.[\[8\]](#)[\[9\]](#)

Vapor Pressure Determination (Static Method)

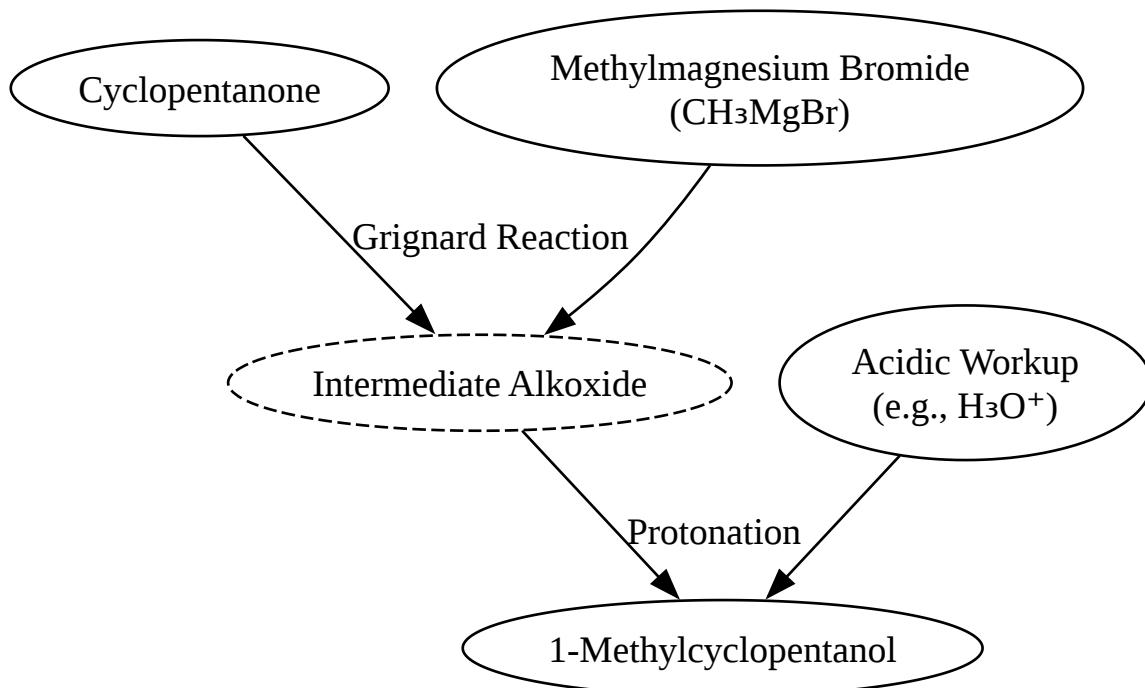
Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature.

- Apparatus: A vacuum-tight apparatus consisting of a sample container, a pressure measuring device (manometer), and a temperature-controlled bath.
- Procedure:
 - A sample of **1-Methylcyclopentanol** is placed in the sample container.
 - The apparatus is evacuated to remove air and other gases.
 - The sample is then heated to a specific temperature in the controlled bath.
 - The system is allowed to reach equilibrium, and the pressure exerted by the vapor of the substance is measured by the manometer.

- This process is repeated at various temperatures to obtain the vapor pressure curve.[21]
[22]

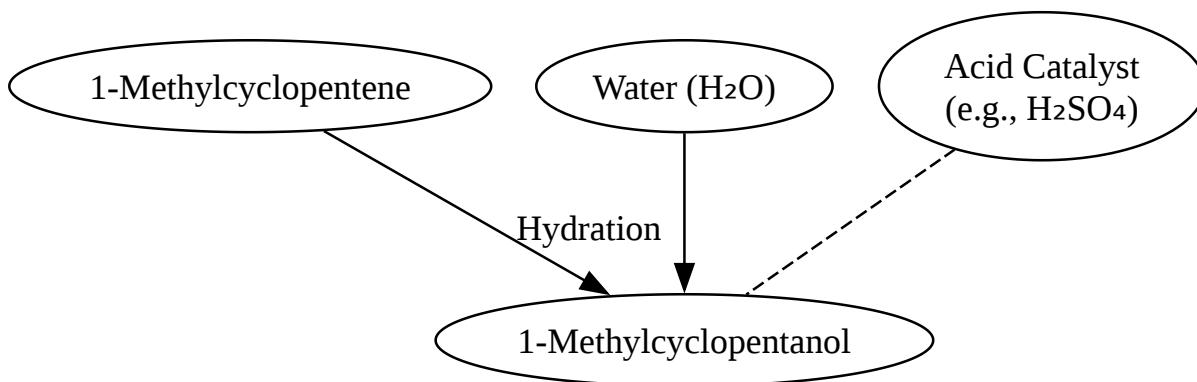
Synthesis

1-Methylcyclopentanol can be synthesized through various routes. A common laboratory-scale synthesis involves the Grignard reaction.



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Another synthetic route is the hydration of 1-methylcyclopentene.[13][23]



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Applications in Research and Development

1-Methylcyclopentanol serves as a valuable intermediate in organic synthesis.^{[1][14]} It is used in the preparation of various compounds, including inhibitors of dipeptidyl peptidase IV and methylxanthine analogs.^{[10][24]} Its well-defined structure and reactivity make it a useful model compound for studying reaction mechanisms and structure-activity relationships in drug discovery.

Safety and Handling

1-Methylcyclopentanol is a flammable solid and should be handled with appropriate safety precautions.^{[9][21]} It may be harmful if swallowed and can cause serious eye damage.^[6] It is essential to use personal protective equipment, such as safety goggles and gloves, and to work in a well-ventilated area. Store in a cool, dry, and well-ventilated area away from heat and ignition sources.

Conclusion

This technical guide has provided a detailed overview of the physicochemical properties of **1-Methylcyclopentanol**, along with standardized experimental protocols for their determination. The data and methodologies presented herein are intended to support researchers, scientists, and drug development professionals in the effective and safe utilization of this compound in their work. A thorough understanding of these fundamental properties is critical for advancing research and development efforts that involve **1-Methylcyclopentanol**.

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